

AM-5308 solubility and preparation for laboratory use

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Compound of Interest

Compound Name: AM-5308

Cat. No.: B15602843

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Application Notes and Protocols for AM-5308

For Researchers, Scientists, and Drug Development Professionals

Introduction

AM-5308 is a potent and selective inhibitor of the mitotic kinesin KIF18A, a motor protein crucial for chromosome alignment during cell division.[1][2][3] By inhibiting the ATPase activity of KIF18A, **AM-5308** disrupts the mitotic spindle, activates the spindle assembly checkpoint (SAC), and ultimately leads to mitotic catastrophe and apoptosis in cancer cells, particularly those exhibiting chromosomal instability (CIN).[4][5] These characteristics make **AM-5308** a valuable tool for cancer research and a potential therapeutic agent for treating aggressive cancers such as high-grade serous ovarian cancer (HGSOC) and triple-negative breast cancer (TNBC).[4][6] This document provides detailed application notes and protocols for the solubility and preparation of **AM-5308** for laboratory use.

Physicochemical and Biological Properties

Property	Value	Reference
Molecular Formula	C26H35N5O5S	[2][7]
Molecular Weight	529.66 g/mol	[2]
CAS Number	2410796-89-1	[1][7]
Appearance	Solid	[2]
Purity	>99%	[1]
Target	KIF18A	[1][2][3]
IC50	47 nM (for KIF18A-mediated microtubule ATPase activity)	[1][2][3]
Off-Target Activity	KIF19A (IC50 = 224 nM)	[2]

Solubility Data

Proper dissolution of **AM-5308** is critical for accurate and reproducible experimental results. The following table summarizes its solubility in a common laboratory solvent.

Solvent	Concentration	Reference
DMSO	10 mM	[1][2]

Experimental Protocols

Preparation of Stock Solutions

Materials:

- **AM-5308** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Calibrated pipettes

Protocol for a 10 mM Stock Solution:

- **Weighing:** Accurately weigh the desired amount of **AM-5308** powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 0.52966 mg of **AM-5308** (Molecular Weight = 529.66).
- **Dissolution:** Add the appropriate volume of anhydrous DMSO to the weighed **AM-5308** powder. For 1 mL of a 10 mM solution, add 1 mL of DMSO.
- **Mixing:** Gently vortex or sonicate the solution until the **AM-5308** is completely dissolved. Visually inspect the solution to ensure there are no visible particles.
- **Aliquoting and Storage:** Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles. Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).^[1]

Preparation of Working Solutions for Cell-Based Assays

Materials:

- 10 mM **AM-5308** stock solution in DMSO
- Appropriate cell culture medium (e.g., DMEM, RPMI-1640)

Protocol:

- **Thawing:** Thaw a single aliquot of the 10 mM **AM-5308** stock solution at room temperature.
- **Serial Dilution:** Perform serial dilutions of the stock solution in cell culture medium to achieve the desired final concentrations for your experiment.
 - Important: The final concentration of DMSO in the cell culture medium should be kept low (typically $\leq 0.1\%$) to avoid solvent-induced cytotoxicity.
- **Application to Cells:** Add the diluted **AM-5308** working solutions to your cell cultures. For example, to treat MDA-MB-157 cells, a concentration range of 0-10 μM for 24 hours can be used to assess cytotoxicity.^[1]

Protocol for In Vivo Dissolution

For animal studies, a suspended solution of **AM-5308** can be prepared for oral or intraperitoneal injection.^[1]

Materials:

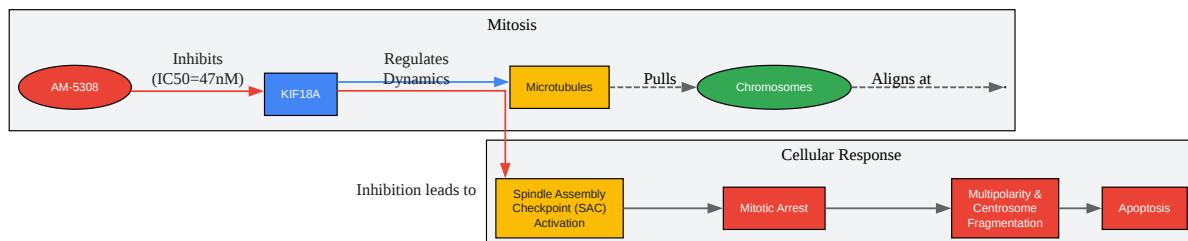
- **AM-5308**
- DMSO
- 20% Sulfobutylether- β -cyclodextrin (SBE- β -CD) in Saline

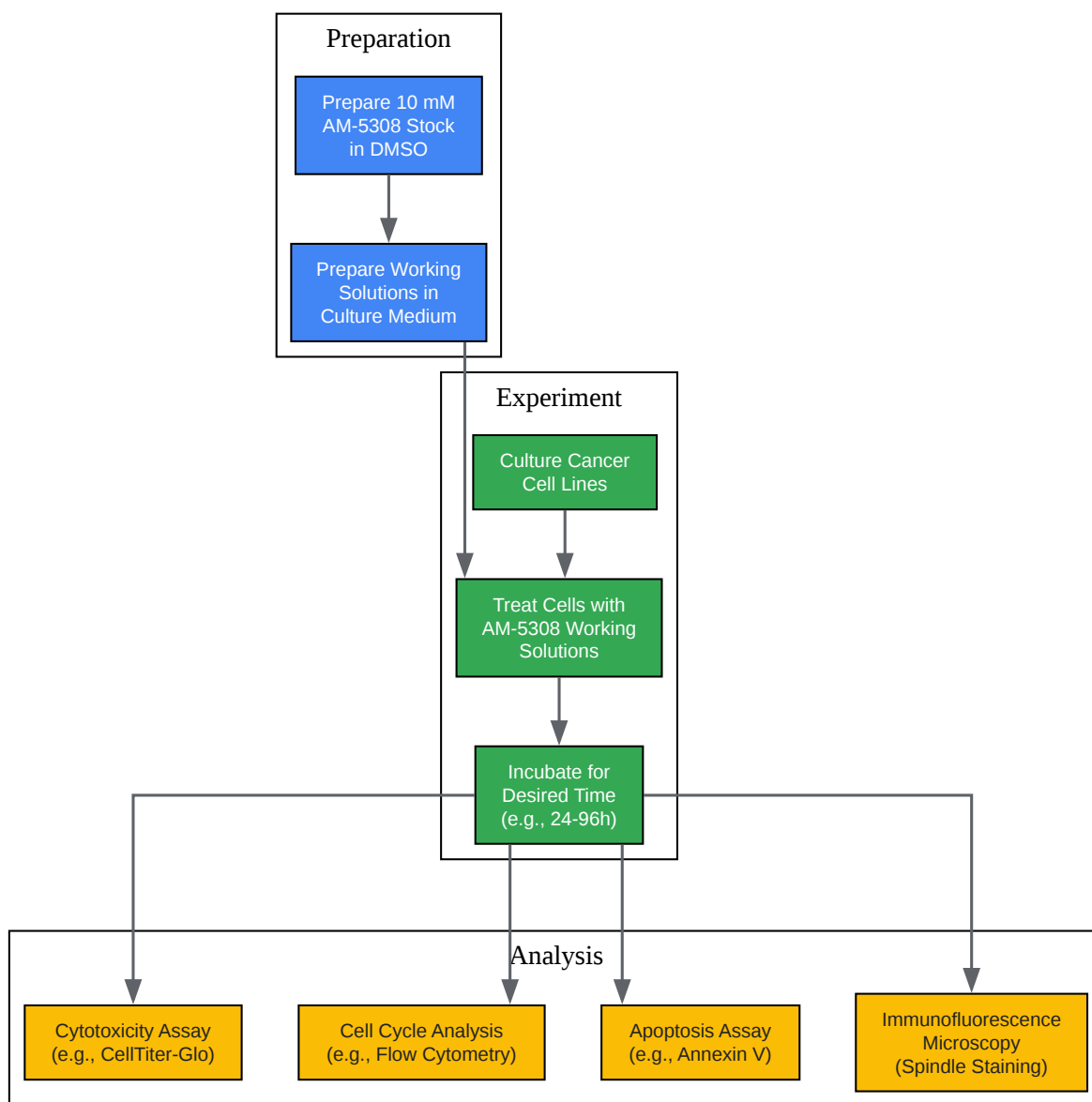
Protocol for a 2 mg/mL Suspended Solution:

- Prepare a 20 mg/mL **AM-5308** solution in DMSO.
- Dilution: Add 100 μ L of the 20 mg/mL DMSO stock solution to 900 μ L of 20% SBE- β -CD in Saline.
- Mixing: Mix the solution thoroughly to ensure a uniform suspension. This will yield a 2 mg/mL suspended solution of **AM-5308**.^[1]

Visualizations

Signaling Pathway of **AM-5308** in Chromosomally Unstable Cancer Cells





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